

Commercial Suppliers and Availability of Disopyramide-d5: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Disopyramide-d5

Cat. No.: B2749448

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For researchers, scientists, and drug development professionals requiring a stable isotope-labeled internal standard for the accurate quantification of Disopyramide, **Disopyramide-d5** is the designated compound of choice. This guide provides an in-depth overview of its commercial availability, technical specifications, and a detailed experimental protocol for its application in bioanalytical methods.

Commercial Availability and Technical Data

Disopyramide-d5 is available from several specialized chemical suppliers. The following tables summarize the key quantitative data available from their public documentation. It is important to note that while chemical purity is often provided, isotopic purity, a critical parameter for an internal standard, is not always readily available on supplier websites and may require direct inquiry or consultation of the Certificate of Analysis (CoA).

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Purity	Available Quantities
Clearsynth	1309283-08-6	C ₂₁ H ₂₄ D ₅ N ₃ O	344.51	97.99% (by HPLC)[1]	Not specified	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
BOC Sciences	1309283-08-6	Not specified	Not specified	Not specified	Not specified	Inquiry required
Pharmaffiliates	1309283-08-6	C ₂₁ H ₂₄ D ₅ N ₃ O	344.51	Not specified	Not specified	Inquiry required[2]

Table 1: Commercial Suppliers and General Specifications of **Disopyramide-d5**.

Supplier	Product Number	Storage Conditions
Clearsynth	CS-Y-00052	2-8°C
BOC Sciences	Not specified	Not specified
Pharmaffiliates	PA STI 089998	Not specified

Table 2: Supplier-Specific Product Information for **Disopyramide-d5**.

Experimental Protocol: Quantification of Disopyramide in Rat Plasma using LC-MS/MS with a Deuterated Internal Standard

The following protocol is adapted from a validated bioanalytical method for the quantification of Disopyramide and its metabolite in rat plasma, as described by Pham et al. in the Journal of Chromatography B (2018)[1]. This method can be directly applied or modified for the use of **Disopyramide-d5** as an internal standard.

Materials and Reagents

- Disopyramide reference standard
- **Disopyramide-d5** (as internal standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Water, deionized
- Rat plasma (or other biological matrix)

Instrumentation

- Liquid Chromatography system coupled with a Tandem Mass Spectrometer (LC-MS/MS)
- Analytical column (e.g., C18 column)
- Centrifuge
- Vortex mixer

Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Disopyramide and **Disopyramide-d5** in methanol to prepare individual stock solutions.
- Working Solutions: Prepare serial dilutions of the Disopyramide stock solution with a 50% methanol solution to create calibration standards and quality control (QC) samples.
- Internal Standard (IS) Working Solution: Dilute the **Disopyramide-d5** stock solution with 50% methanol to a final concentration (e.g., 100 ng/mL).

Sample Preparation (Protein Precipitation)

- Pipette 50 μL of plasma sample (calibration standard, QC, or unknown) into a microcentrifuge tube.
- Add 10 μL of the **Disopyramide-d5** internal standard working solution.
- Add 150 μL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes.
- Transfer the supernatant to a new tube or vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- Liquid Chromatography:
 - Mobile Phase A: 0.1% formic acid in water
 - Mobile Phase B: 0.1% formic acid in acetonitrile
 - Gradient Elution: A suitable gradient program should be developed to ensure the separation of Disopyramide from potential interferences.
 - Flow Rate: e.g., 0.4 mL/min
 - Injection Volume: e.g., 5 μL
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Disopyramide: m/z 340.2 \rightarrow 239.2^[1]
 - **Disopyramide-d5**: A predicted transition would be m/z 345.2 \rightarrow 244.2 (Note: The exact transition for the deuterated standard should be optimized experimentally).

Data Analysis

- Quantify the concentration of Disopyramide in the unknown samples by constructing a calibration curve based on the peak area ratio of the analyte to the internal standard versus the nominal concentration of the calibration standards.

Visualizations

Caption: Experimental workflow for the quantification of Disopyramide in plasma.

Caption: Rationale for using a deuterated internal standard in bioanalysis.

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References

- 1. A rapid and sensitive liquid chromatography/tandem mass spectrometry assay for simultaneous quantitation of disopyramide and its major metabolite, mono-isopropyl-disopyramide, in rat plasma and its application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Commercial Suppliers and Availability of Disopyramide-d5: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2749448#commercial-suppliers-and-availability-of-disopyramide-d5]

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